

Introduction: The Chloroacetyl Piperazinone Core in Drug Discovery

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Compound of Interest

Compound Name: 4-(2-Chloroacetyl)piperazin-2-one

CAS No.: 59701-84-7

Cat. No.: B1354118

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4-(2-Chloroacetyl)piperazin-2-one is a bifunctional synthetic intermediate of significant interest to researchers in drug discovery and development. Its structure incorporates a piperazinone scaffold, a common motif in pharmacologically active molecules, and a reactive chloroacetyl group. This combination makes it a valuable building block for synthesizing a wide array of more complex molecules, particularly in the development of novel antimicrobial and anticancer agents.^[1]

The utility of this compound is intrinsically linked to the electrophilic nature of the chloroacetyl moiety. The carbon atom adjacent to the chlorine is susceptible to nucleophilic attack, allowing for the covalent linkage of this piperazinone core to other molecules. This reactivity is the very reason for its synthetic utility, but it is also the foundation of its potential hazards. As an alkylating agent, **4-(2-Chloroacetyl)piperazin-2-one** can react with biological nucleophiles, such as amino and sulfhydryl groups in proteins, which explains its classification as an irritant and potential sensitizer.^{[2][3]}

This guide provides a comprehensive overview of the safety and handling protocols for **4-(2-Chloroacetyl)piperazin-2-one** (CAS No. 59701-84-7). It is designed for laboratory personnel, researchers, and drug development professionals, offering field-proven insights grounded in authoritative safety data to ensure its safe and effective use in a research environment.

Chemical Identity and Physical Properties

Proper identification is the first step in a robust safety protocol. All containers should be clearly labeled with the full chemical name and CAS number.

Parameter	Value	Source
Chemical Name	4-(2-Chloroacetyl)piperazin-2-one	[2][4]
CAS Number	59701-84-7	[2][4]
Molecular Formula	C ₆ H ₉ ClN ₂ O ₂	[2][4]
Molecular Weight	176.60 g/mol	[2][4]
Appearance	Data not available	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-

Note: Specific quantitative physical properties for this compound are not fully characterized in available literature. Therefore, it should be handled as a compound whose physical behavior is not completely known, warranting a higher degree of caution.

Hazard Identification and Mechanistic Toxicology

The primary hazards associated with **4-(2-Chloroacetyl)piperazin-2-one** stem from its reactivity as an alkylating agent. The safety data sheet (SDS) is the primary source for this information.^[2]

GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Sensitization	GHS07 (Exclamation Mark)	Warning	H317: May cause an allergic skin reaction. ^[2]
Serious Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation. ^[2]

Mechanistic Insight for the Scientist

The observed hazards are a direct consequence of the molecule's chemical functionality.

- Irritation and Sensitization:** The chloroacetyl group is an electrophile. Upon contact with skin or eyes, it can covalently modify endogenous proteins and other biomolecules. This modification can trigger an immune response, leading to skin sensitization (allergic contact dermatitis) upon repeated exposure.^[2] The initial reaction causes irritation by disrupting cellular structures and signaling.
- Uninvestigated Health Hazards:** The SDS for this compound explicitly states that its health hazards have not been fully investigated.^[2] This is a critical advisory. In the absence of comprehensive toxicological data (e.g., LD50, carcinogenicity, mutagenicity), the compound must be treated with the highest degree of caution, assuming it may have other, as-yet-unidentified adverse effects. All handling procedures should reflect this uncertainty.

Comprehensive Risk Assessment and Control

A systematic approach to risk assessment is mandatory before any work with this compound begins. This involves understanding the hazards, evaluating the experimental procedure, and implementing robust control measures.

Engineering Controls

The primary line of defense is to minimize exposure through engineering controls.

- Chemical Fume Hood:** All handling of **4-(2-Chloroacetyl)piperazin-2-one**, including weighing, transfers, and reactions, must be performed inside a certified chemical fume hood to prevent inhalation of any dust or vapors.^[2]
- Ventilation:** Ensure the laboratory has adequate general ventilation.^[2]
- Safety Equipment:** A safety shower and eyewash station must be readily accessible and tested regularly.^[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

Protection Type	Specification	Rationale
Eye/Face	Protective safety goggles or a face shield.	Protects against splashes and airborne particles causing serious eye irritation.[2]
Hand	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact, which can cause sensitization and irritation.[2]
Body	Laboratory coat.	Protects skin and personal clothing from contamination.

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C [label="Identify Potential\nExposure Points"];
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F [label="Locate Emergency Equipment\n(Eyewash, Shower, Spill Kit)"];
}

```

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H [label="STOP & Re-evaluate", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"];
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```

```
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C -> I;
D -> E -> F;
```

```
F -> I;  
I -> G [label="Yes"];  
I -> H [label="No"];  
}
```

Caption: Pre-use risk assessment workflow for handling **4-(2-Chloroacetyl)piperazin-2-one**.

Standard Operating Procedures for Safe Handling

Adherence to a strict SOP is crucial for minimizing risk.

- Designated Area: All work with this compound should be conducted in a designated area of the laboratory, clearly marked.
- Weighing: Weigh the solid compound in a fume hood. Use a disposable weighing boat or tare the receiving flask directly to minimize transfers.
- Transfers: If transferring the solid, do so carefully to avoid creating dust. If making a solution, add the solvent to the flask containing the compound slowly.
- Hygiene: Do not breathe dust or vapor.[2] Do not get in eyes, on skin, or on clothing.[2] Wash hands thoroughly after handling, even if gloves were worn. Remove contaminated clothing immediately.
- Storage: Store the compound in its original, tightly closed container in a cool, dry, and well-ventilated place.[2] It should be stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]

Emergency Response Protocols

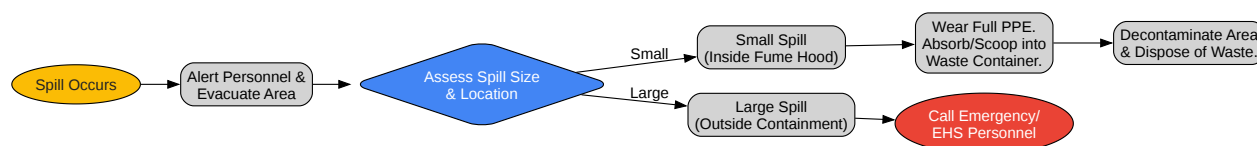
Rapid and correct response to an emergency is critical.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of clean, running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing. Wash the affected area immediately and thoroughly with large quantities of running water and a non-abrasive soap. Seek medical attention if irritation or symptoms of an allergic reaction develop.[2]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give them water to drink. Seek immediate medical attention.[2]

Spills and Leaks

The response to a spill should be systematic to ensure safety and thorough cleanup.



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Caption: Decision tree for responding to a spill of **4-(2-Chloroacetyl)piperazin-2-one**.

Spill Cleanup Procedure (Small, Contained Spill):

- Wear appropriate PPE: respirator, impervious boots, heavy rubber gloves, and safety goggles.[2]
- Scoop up the solid material or absorb liquid material with an inert absorbent (e.g., vermiculite, sand).
- Place the absorbed material into a clearly labeled, sealable container for hazardous waste disposal.[2]
- Ventilate the area and wash the spill site thoroughly after material pickup is complete.[2]

Fire

- Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol/polymer foam.[2]
- Hazards: The compound may emit toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen chloride. [2]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[2]

Waste Management and Disposal

All waste containing **4-(2-Chloroacetyl)piperazin-2-one** must be treated as hazardous.

- Containers: Collect all waste material (excess reagent, contaminated PPE, cleanup materials) in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Route: Dispose of the waste through a licensed chemical destruction facility or via controlled incineration with flue gas scrubbing, in accordance with all local, state, and federal regulations. Do not discharge to sewer systems.

Illustrative Experimental Protocol: N-Alkylation Reaction

The primary use of **4-(2-Chloroacetyl)piperazin-2-one** is as an electrophile in alkylation reactions. The following is a representative, illustrative protocol for the reaction with a nucleophilic amine, a common application in drug development.[1]

Reaction: Synthesis of a substituted piperazinone via nucleophilic substitution.

Materials:

- **4-(2-Chloroacetyl)piperazin-2-one** (1 equivalent)
- A primary or secondary amine (e.g., aniline derivative) (1 equivalent)
- Anhydrous Ethanol (solvent)
- Glacial Acetic Acid (catalyst)

Procedure:

- Setup: All operations must be performed in a chemical fume hood. Equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagent Addition: To the flask, add **4-(2-Chloroacetyl)piperazin-2-one** (0.01 mol).
- Dissolution: Add absolute ethanol (e.g., 20 mL) and stir to dissolve.
- Addition of Nucleophile: Add the corresponding aniline derivative (0.01 mol) to the solution.
- Catalyst: Add a few drops of glacial acetic acid.
- Reaction: Heat the reaction mixture to reflux (approximately 80-90°C) and maintain for 8-10 hours. The chloroacetyl group's reactivity makes it an effective alkylating agent for the amine nucleophile.
- Monitoring: Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, cool the mixture in an ice-water bath. The product may precipitate.
- Isolation: Collect the resulting solid precipitate by vacuum filtration.
- Purification: Wash the collected solid with cold water, then dry it. Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain the purified final compound.

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